

Application Note: Synthesis and Characterization of N-Nitroso-Ruxolitinib Reference Standard

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Compound of Interest

Compound Name: *N-Nitroso-Ruxolitinib*

Cat. No.: *B15808316*

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Executive Summary & Regulatory Context

The discovery of N-nitrosamine impurities in pharmaceutical products has triggered a global regulatory paradigm shift.^[1] **N-Nitroso-Ruxolitinib** is a potential Nitrosamine Drug Substance Related Impurity (NDSRI) formed by the nitrosation of the secondary amine on the pyrrolo[2,3-d]pyrimidine ring of Ruxolitinib.^[1]

Unlike simple nitrosamines (e.g., NDMA), NDSRIs like **N-Nitroso-Ruxolitinib** are complex, molecule-specific impurities.^[1] Their quantification requires high-purity reference standards to validate LC-MS/MS methods with limits of quantitation (LOQ) in the low ppb range, ensuring compliance with FDA and EMA Acceptable Intake (AI) limits calculated via the Carcinogenic Potency Categorization Approach (CPCA).

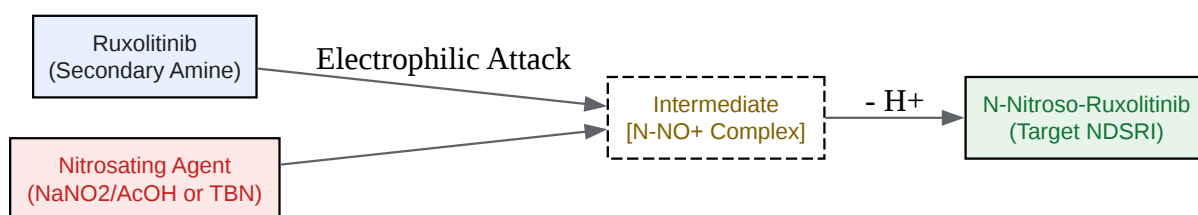
Chemical Identity & Mechanism^[1]

- Parent Drug: Ruxolitinib (JAK1/JAK2 Inhibitor)^{[1][2]}
- Impurity Name: **N-Nitroso-Ruxolitinib**^{[1][3][4]}

- IUPAC Name: (3R)-3-cyclopentyl-3-[4-(7-nitroso-7H-pyrrolo[2,3-d]pyrimidin-4-yl)-1H-pyrazol-1-yl]propanenitrile[1][4]
- Molecular Formula: C₁₇H₁₇N₇O[1]
- Molecular Weight: 335.37 g/mol [1][3]
- Reaction Site: The N-7 position of the pyrrolo[2,3-d]pyrimidine ring.[1][3][4][5]

Mechanistic Pathway

The synthesis exploits the nucleophilicity of the pyrrole-type nitrogen. While less basic than aliphatic amines, the N-7 position is susceptible to electrophilic attack by the nitrosonium ion (), generated in situ from sodium nitrite in acidic media or tert-butyl nitrite.[1]



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Figure 1: Reaction pathway for the N-nitrosation of Ruxolitinib at the pyrrolopyrimidine N-7 position.[1]

Experimental Protocol: Synthesis

Safety Warning: N-Nitroso compounds are potential genotoxic carcinogens.[1] All operations must be performed in a functioning fume hood using double nitrile gloves, safety goggles, and a lab coat.[1] Waste must be segregated and treated as hazardous cytotoxic waste.[1]

Method A: Classical Aqueous Nitrosation (Scalable)

This method is preferred for generating larger quantities (>500 mg) due to cost-effectiveness and ease of workup.[1]

Reagents:

- Ruxolitinib Free Base (1.0 eq)[1]
- Sodium Nitrite (NaNO_2 , 2.5 eq)[1]
- Acetic Acid (Glacial, Solvent/Catalyst)[1]
- Water (HPLC Grade)[1]

Step-by-Step Workflow:

- Dissolution: In a round-bottom flask, dissolve 1.0 g of Ruxolitinib in 10 mL of Glacial Acetic Acid:Water (1:1 v/v). Stir at room temperature (20-25°C) until a clear solution is obtained.
- Activation: Cool the solution to 0–5°C using an ice bath.
- Addition: Dropwise add a solution of Sodium Nitrite (560 mg in 2 mL water) over 15 minutes. Note: Exotherm control is critical to prevent degradation of the nitrile group.
- Reaction: Allow the reaction to warm to room temperature and stir for 2–4 hours. Monitor by TLC (DCM:MeOH 95:5) or HPLC.[1] The starting material (Ruxolitinib) should be <2%.[1]
- Quenching: Add solid Sulfamic Acid (0.5 eq) to quench excess nitrite (prevents reformation of NO during workup).[1] Stir for 15 minutes.
- Extraction: Dilute with 50 mL water. Extract with Ethyl Acetate (3 x 30 mL).
- Wash: Wash combined organics with Saturated NaHCO_3 (to remove acetic acid) and Brine. [1] Dry over Na_2SO_4 . [1]
- Concentration: Evaporate solvent under reduced pressure (Rotavap) at <40°C. Warning: N-nitroso compounds can be thermally unstable.

Method B: Organic Phase Nitrosation (High Purity)

Preferred for analytical standards to minimize hydrolysis byproducts.[1]

Reagents:

- Ruxolitinib Free Base[1]
- tert-Butyl Nitrite (TBN, 1.5 eq)[1]
- Dichloromethane (DCM, Anhydrous)[1]

Workflow:

- Dissolve Ruxolitinib in DCM (10 vol).
- Add TBN dropwise at room temperature.
- Stir for 1-2 hours.
- Concentrate directly and purify.[1]

Purification Strategy

Direct crystallization is often difficult due to rotameric mixtures preventing lattice formation.[1]
Flash Column Chromatography is the gold standard for this impurity.[1]

- Stationary Phase: Silica Gel (230-400 mesh).[1]
- Mobile Phase: Gradient elution using Dichloromethane (DCM) -> 2-5% Methanol in DCM.[1]
- Detection: UV at 254 nm.[1]
- Target: Collect the fraction corresponding to the less polar spot (N-Nitroso derivative typically elutes before the parent amine due to loss of H-bonding capability).[1]

Characterization & Validation (The Self-Validating System)

To certify the material as a Reference Standard, it must pass the following "Self-Validating" analytical triad.

A. High-Resolution Mass Spectrometry (HRMS)

Confirms the elemental composition and N-NO addition (+29 Da shift).[\[1\]](#)

Parameter	Expected Value	Acceptance Criteria
Ionization Mode	ESI (+)	--
Parent Ion [M+H] ⁺	336.1576 m/z	$\Delta < 5$ ppm
Fragment Ion	Loss of NO (-30 Da)	Observation of m/z ~306

B. Nuclear Magnetic Resonance (NMR)

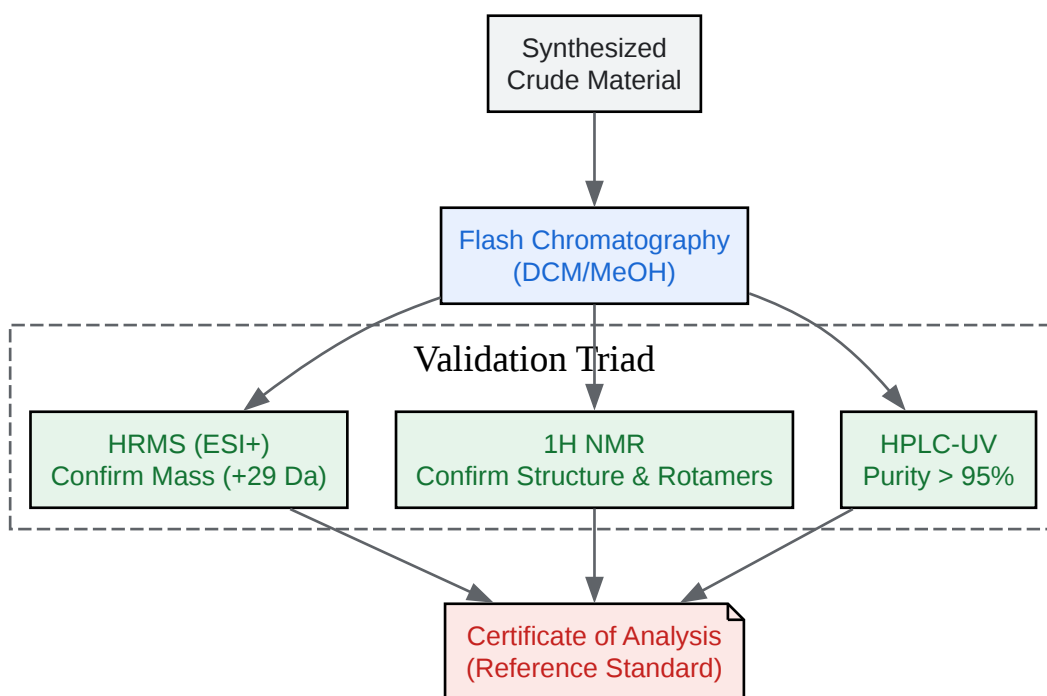
Critical Insight: N-Nitroso compounds exhibit E/Z isomerism (Rotamers) due to restricted rotation around the N-N bond.[\[1\]](#) This results in "doubling" of peaks or significant broadening in the ¹H NMR spectrum. Do not interpret split peaks as impurities without variable-temperature (VT) NMR confirmation.

- ¹H NMR (DMSO-d₆):
 - Diagnostic Shift: The proton at C-6 of the pyrrolopyrimidine ring will shift downfield (deshielded by the nitroso oxygen) compared to Ruxolitinib.[\[1\]](#)
 - Rotamer Ratio: Integrate the split signals (e.g., 60:40 ratio) to confirm rotameric existence.
- ¹³C NMR: Look for the absence of the N-H signal and shifts in the pyrrole carbons.

C. HPLC Purity & Stability

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 μm).[\[1\]](#)
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.[\[1\]](#)
- Gradient: 5% B to 95% B over 20 min.
- Requirement: Purity > 95% (Area %).

Analytical Validation Workflow Diagram



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Figure 2: Analytical validation workflow for certifying the **N-Nitroso-Ruxolitinib** Reference Standard.

Storage and Stability

N-nitroso compounds are notoriously sensitive to light (photolytic cleavage of the N-NO bond) and heat.^[1]

- Container: Amber glass vials (Type 1) with Teflon-lined caps.
- Temperature: Store at -20°C for long-term stability.
- Handling: Minimize exposure to ambient light.^[1] Thaw to room temperature before opening to prevent moisture condensation.^[1]

References

- FDA Guidance: Control of Nitrosamine Impurities in Human Drugs. U.S. Food and Drug Administration. (2021).^[1] [Link](#)

- EMA Guidance: Nitrosamine impurities in human medicinal products.[1][6][7] European Medicines Agency. (2020).[1][6][7] [Link](#)
- Synthesis Methodology: "Efficient synthesis of N-nitrosamines under solvent, metal and acid free conditions using tert-butyl nitrite." Green Chemistry. (2011).[1] [Link](#)
- Ruxolitinib Structure: "Ruxolitinib." PubChem. National Library of Medicine.[1] [Link](#)
- Nitrosamine Characterization: "Pathways for N-Nitroso Compound Formation: Secondary Amines and Beyond." Organic Process Research & Development. (2020).[1] [Link](#)[1]

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Sources

- 1. veeprho.com [veeprho.com]
- 2. synthinkchemicals.com [synthinkchemicals.com]
- 3. cleanchemlab.com [cleanchemlab.com]
- 4. synthinkchemicals.com [synthinkchemicals.com]
- 5. N-Nitroso Ruxolitinib - N-nitrosamines Chemistry - Nitrosamines Exchange [nitrosamines.usp.org]
- 6. Nitrosamine impurities | European Medicines Agency (EMA) [ema.europa.eu]
- 7. downloads.regulations.gov [downloads.regulations.gov]
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